

Hexamethylenediamine CAS number and safety data sheet information

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Compound of Interest

Compound Name: Hexamethylenediamine

Cat. No.: B150038

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Hexamethylenediamine: A Comprehensive Technical Guide

CAS Number: 124-09-4[1][2][3]

This technical guide provides an in-depth overview of **Hexamethylenediamine** (HMDA), a crucial diamine in the chemical industry. The information is tailored for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visual representations of key chemical processes.

Safety and Hazard Information

Hexamethylenediamine is a combustible, corrosive, and hygroscopic solid that can cause severe skin burns and eye damage.[4][5][6] It is harmful if swallowed or in contact with skin and may cause respiratory irritation.[4]

Table 1: GHS Hazard Statements

Hazard Code	Description
H227	Combustible liquid.[4]
H302 + H312	Harmful if swallowed or in contact with skin.[4]
H314	Causes severe skin burns and eye damage.[4]
H335	May cause respiratory irritation.[4]
H402	Harmful to aquatic life.[4]

Table 2: First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[7]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with water.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
Ingestion	Rinse mouth. Do NOT induce vomiting.[7]

In case of exposure, it is crucial to call a poison center or physician immediately.[7]

Physicochemical Properties

Hexamethylenediamine is a colorless crystalline solid with a distinct amine-like odor.[1][2] It is highly soluble in water.[7]

Table 3: Physical and Chemical Properties

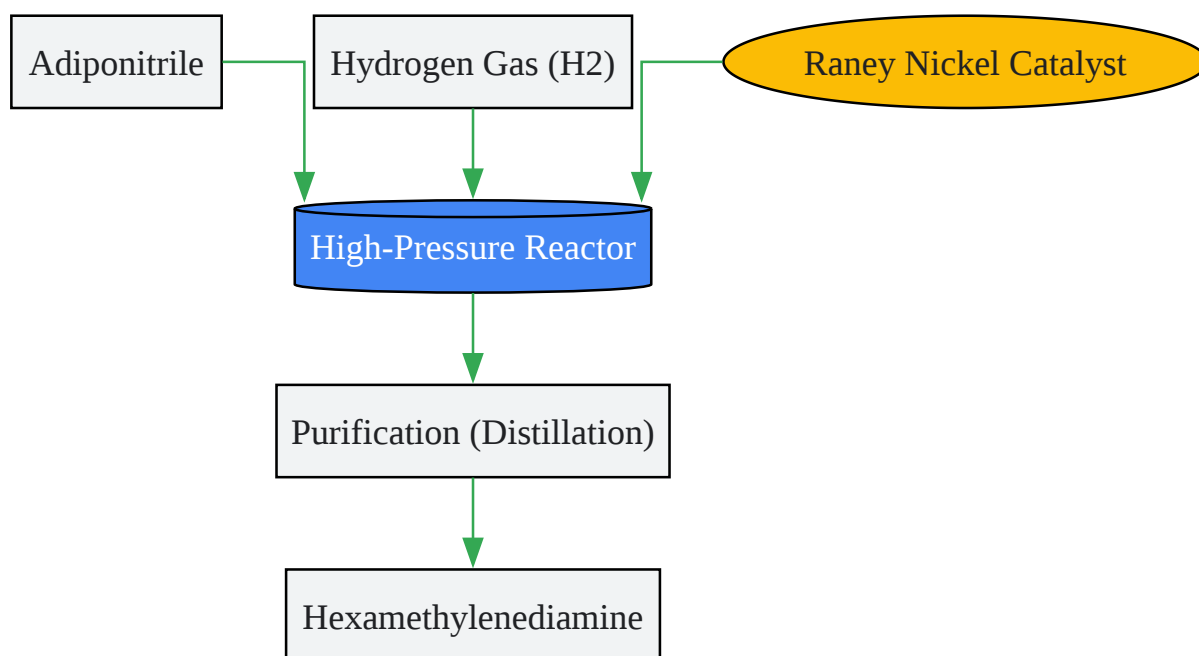
Property	Value
Molecular Formula	C6H16N2
Molecular Weight	116.21 g/mol [1]
Melting Point	42 °C[7]
Boiling Point	205 °C[7]
Flash Point	85 °C (Open Cup)[7]
Density	0.89 g/mL at 25 °C[3]
Vapor Pressure	1.1 mmHg at 122°F
Vapor Density	4.01 (vs air)[1]
pH	12.4 (100 g/L solution at 25 °C)[3]
Lower Explosive Limit	0.9%[7]
Upper Explosive Limit	4.1%[7]

Experimental Protocols

Synthesis of Hexamethylenediamine

The primary industrial route for synthesizing **Hexamethylenediamine** is the hydrogenation of adiponitrile. This process is typically carried out using a nickel-based catalyst, such as Raney nickel.

Experimental Workflow: Hydrogenation of Adiponitrile



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Caption: Industrial synthesis of **Hexamethylenediamine**.

Synthesis of Nylon-6,6

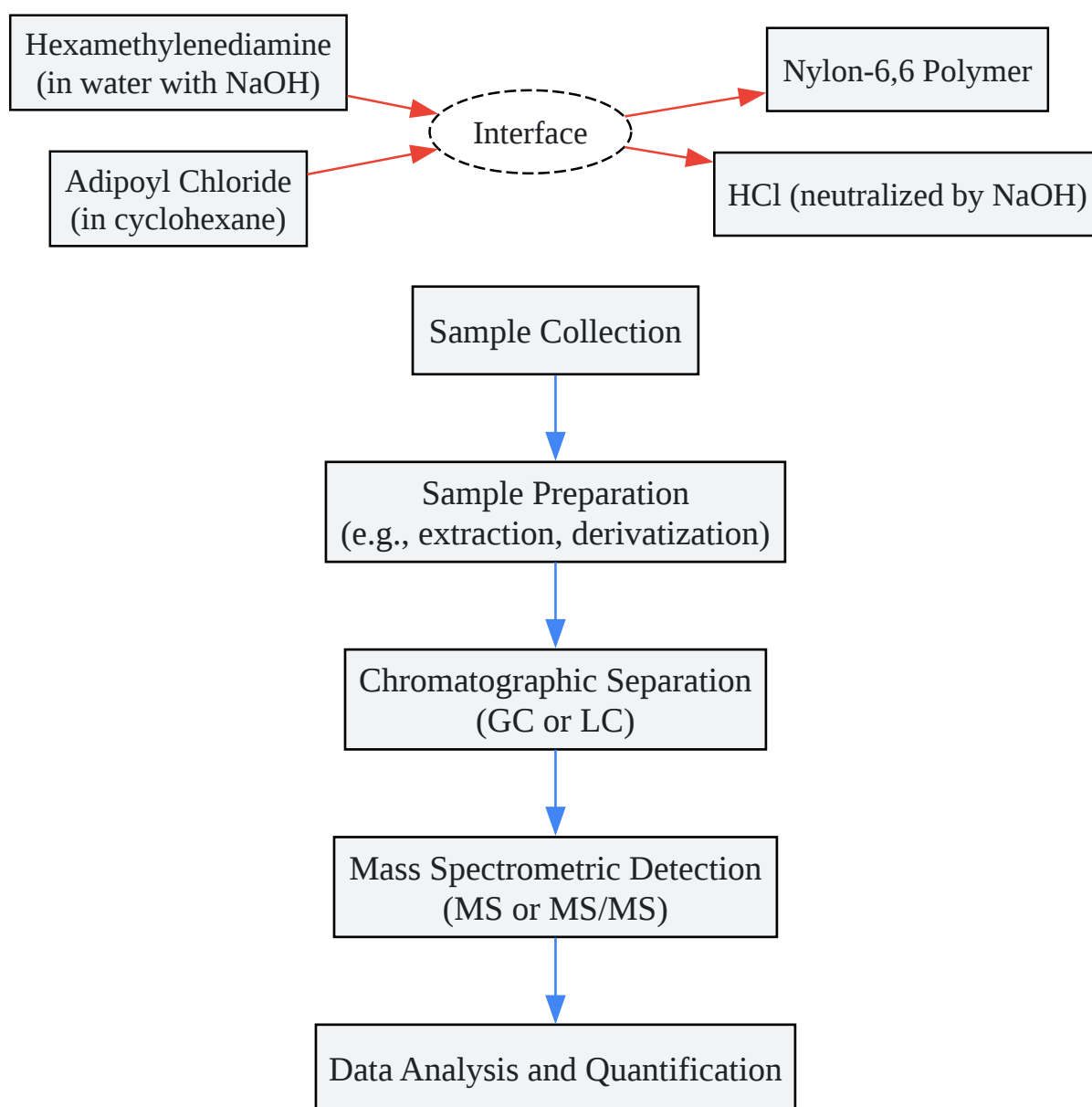
Hexamethylenediamine is a key monomer in the production of Nylon-6,6, a widely used polyamide. The synthesis involves a condensation polymerization reaction with adipoyl chloride.

Experimental Protocol: Interfacial Polymerization of Nylon-6,6

- Prepare Solutions:
 - Solution A: Dissolve 3.0 g of **Hexamethylenediamine** and 1.0 g of sodium hydroxide in 50 mL of distilled water.
 - Solution B: Dissolve 1.5 to 2.0 mL of adipoyl chloride in 50 mL of cyclohexane.
- Polymerization:
 - Carefully pour the **Hexamethylenediamine** solution (Solution A) into a beaker.

- Slowly pour the adipoyl chloride solution (Solution B) down the side of the beaker to form a distinct layer on top of the aqueous layer, minimizing mixing.
- Formation of Nylon:
 - A film of Nylon-6,6 will form at the interface of the two immiscible liquids.
 - Using forceps, gently grasp the polymer film and pull it out of the beaker. A continuous thread of nylon can be drawn.
- Washing and Drying:
 - Wash the nylon rope with water and then with a 50% aqueous ethanol solution.
 - Allow the nylon to dry on a paper towel.

Reaction Pathway: Nylon-6,6 Synthesis



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